

Potential Therapeutic Applications of 2-Methoxy-4-propylphenol: A Technical Guide

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Compound of Interest

Compound Name: **2-Methoxy-4-propylphenol**

Cat. No.: **B1219966**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Methoxy-4-propylphenol, also known as dihydroeugenol, is a phenolic compound with a growing body of evidence supporting its potential for various therapeutic applications. This technical guide provides an in-depth overview of the current scientific understanding of **2-Methoxy-4-propylphenol**, focusing on its pharmacological activities, underlying mechanisms of action, and relevant experimental data. The information presented herein is intended to serve as a comprehensive resource for researchers and professionals in the fields of drug discovery and development.

Introduction

2-Methoxy-4-propylphenol (dihydroeugenol) is a naturally occurring phenolic compound found in various plants and is structurally related to eugenol. It is recognized for its pleasant aroma and is utilized in the flavor and fragrance industry[1]. Beyond its sensory properties, emerging research has highlighted its potential as a bioactive agent with a range of pharmacological effects, including anti-inflammatory, antioxidant, antimicrobial, and neuroprotective activities. This guide synthesizes the available scientific literature to provide a detailed examination of these therapeutic potentials.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ O ₂	[2]
Molecular Weight	166.22 g/mol	[2]
CAS Number	2785-87-7	[2]
Appearance	Colorless liquid	
Boiling Point	125-126 °C at 14 mmHg	
Density	1.038 g/mL at 25 °C	
Synonyms	Dihydroeugenol, 4- Propylguaiacol	[2]

Therapeutic Applications and Mechanisms of Action

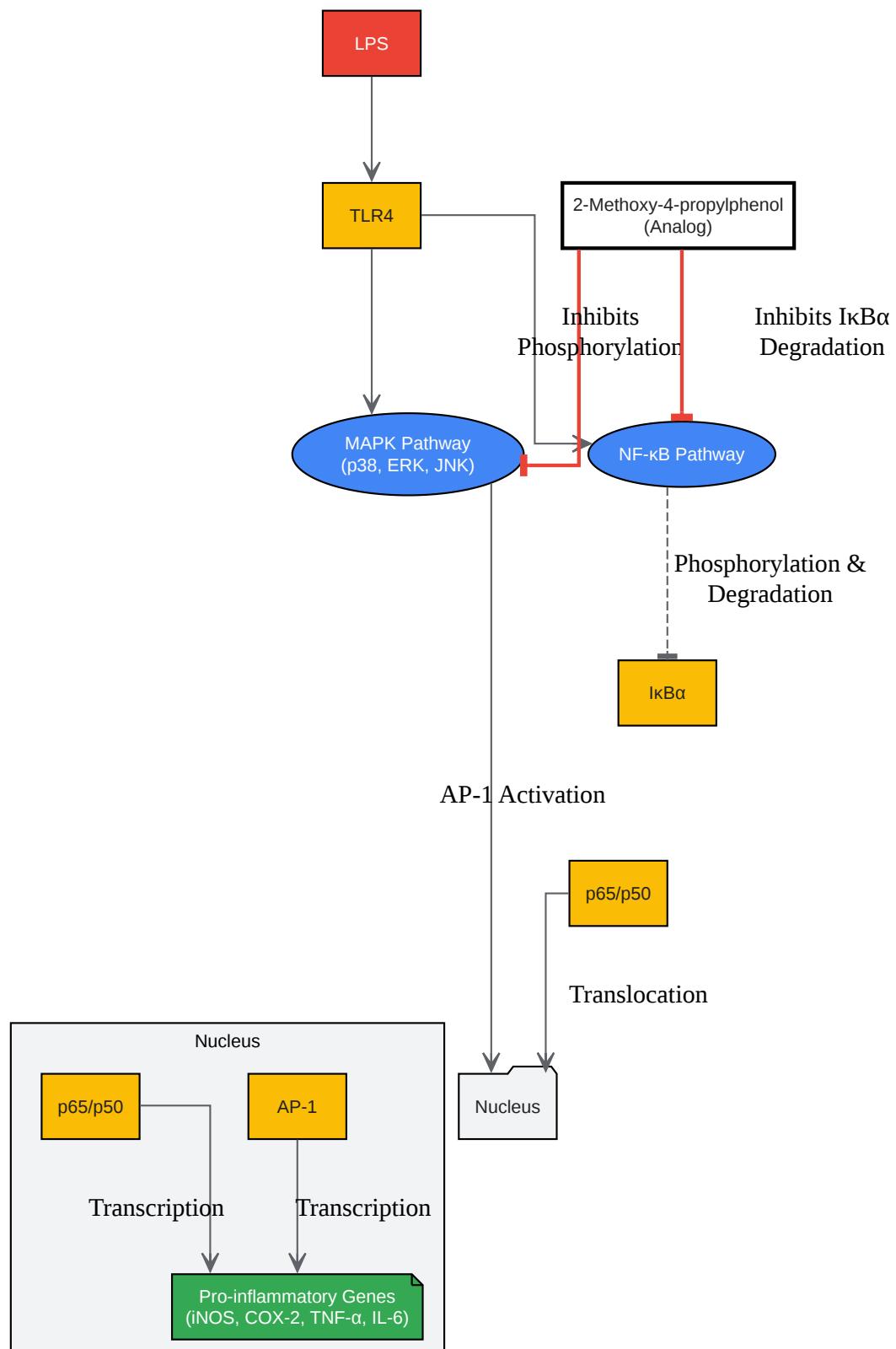
Anti-inflammatory Activity

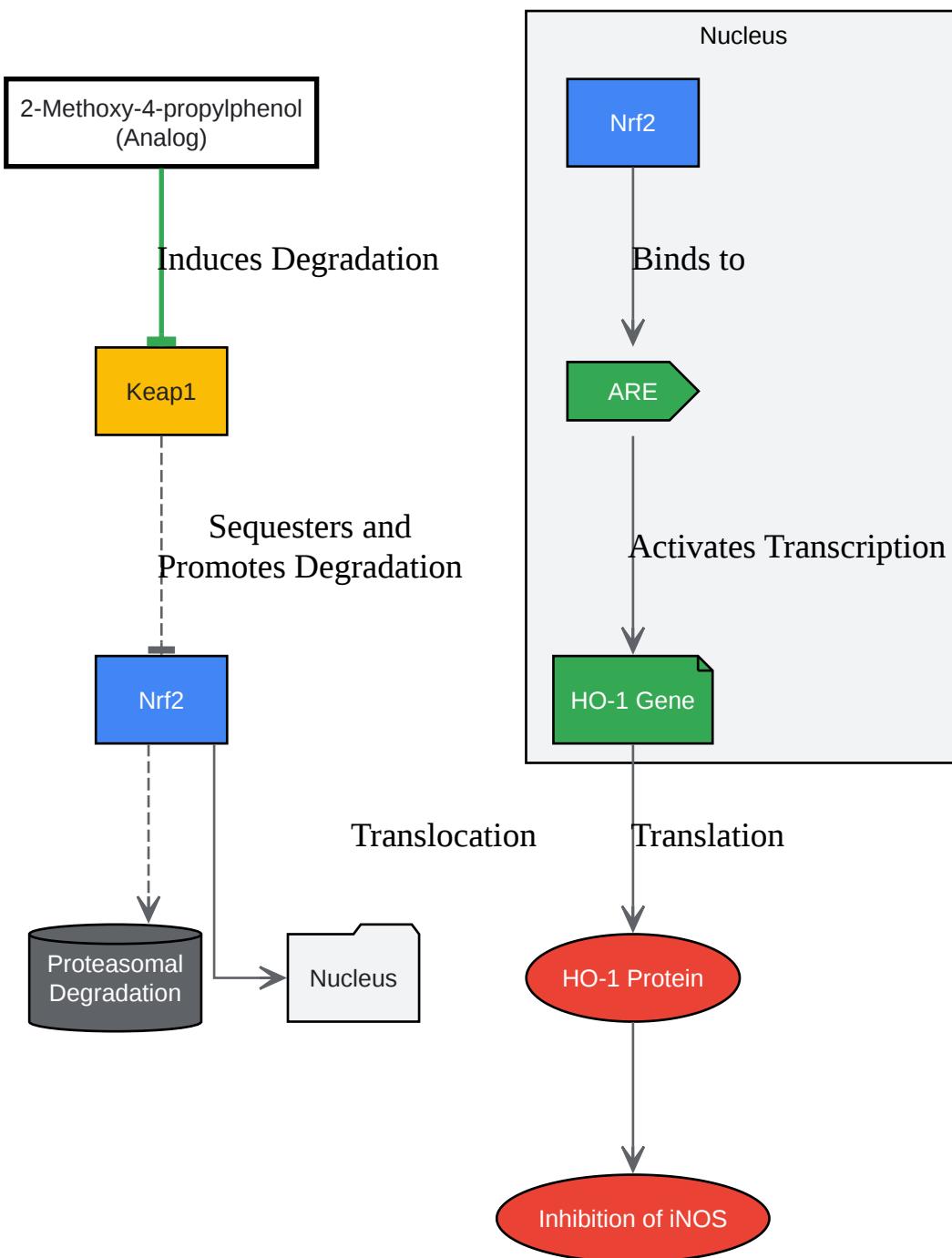
2-Methoxy-4-propylphenol and its analogs have demonstrated significant anti-inflammatory properties. The primary mechanisms involve the modulation of key inflammatory signaling pathways.

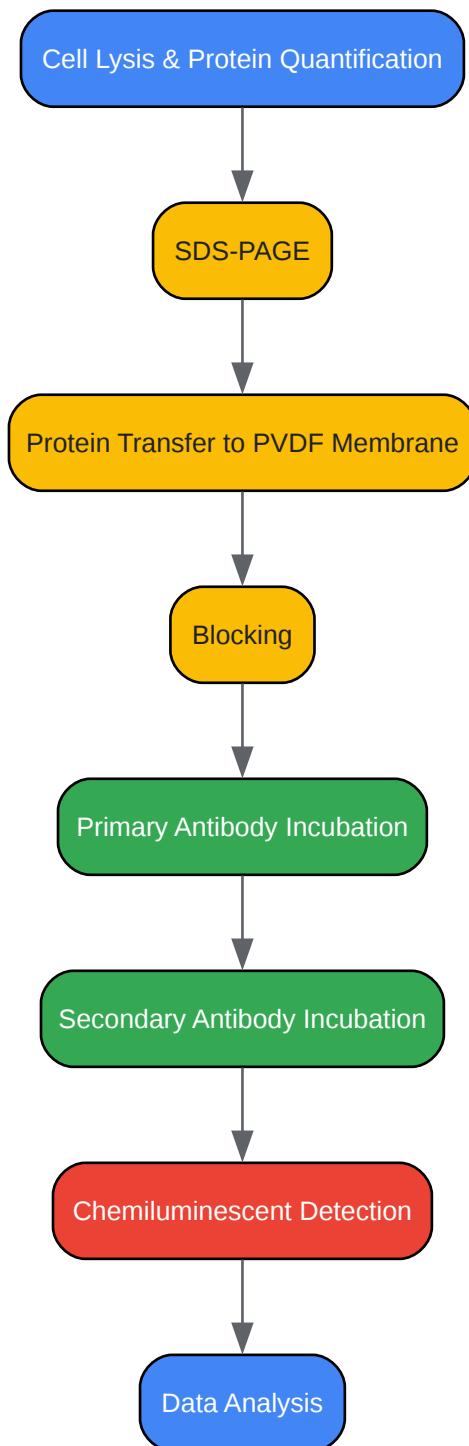
3.1.1. Inhibition of NF-κB and MAPK Signaling Pathways

Studies on the related compound 2-methoxy-4-vinylphenol (2M4VP) have shown that it dose-dependently inhibits the production of nitric oxide (NO) and prostaglandin E₂ (PGE₂) in lipopolysaccharide (LPS)-stimulated RAW264.7 macrophages. This is achieved by blocking the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2)[3]. The underlying mechanism for this is the potent inhibition of the translocation of the NF-κB p65 subunit into the nucleus, which is a critical step in the activation of pro-inflammatory gene transcription. This inhibition is a result of preventing the phosphorylation and subsequent degradation of IκBα[3].

Furthermore, 2M4VP has been shown to suppress the phosphorylation of mitogen-activated protein kinases (MAPKs), including p38, ERK1/2, and JNK, which are also crucial for the inflammatory response[3].







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References

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